

Chloro(trimethylphosphine)gold(I): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chloro(trimethylphosphine)gold(I)

Cat. No.: B093943

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CAS Number: 15278-97-4

Chemical Formula: $\text{C}_3\text{H}_9\text{AuClP}$

Molecular Weight: 308.50 g/mol

This technical guide provides an in-depth overview of **chloro(trimethylphosphine)gold(I)**, a valuable reagent and precursor in chemical synthesis and a compound of interest for its potential therapeutic applications. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, characterization, and applications, supported by experimental protocols and data.

Physicochemical Properties

Chloro(trimethylphosphine)gold(I) is a white to lavender crystalline solid. It is a stable compound under normal laboratory conditions and is often used as a precursor for other gold(I) complexes.

Property	Value	Reference
Appearance	White to lavender crystalline powder	
Molecular Formula	C ₃ H ₉ AuClP	[1][2][3]
Molecular Weight	308.50 g/mol	[1][2][3]
Melting Point	230 °C (decomposes)	[1][4]
Solubility	Soluble in methylene chloride and chloroform.	[5]

Synthesis and Characterization

The synthesis of **chloro(trimethylphosphine)gold(I)** is typically carried out under an inert atmosphere to prevent oxidation and moisture contamination.

Experimental Protocol: Synthesis

While a specific detailed protocol for the synthesis of **chloro(trimethylphosphine)gold(I)** was not found in the immediate search results, a general and widely referenced method for analogous phosphinegold(I) halide complexes involves the reduction of a gold(III) precursor in the presence of the phosphine ligand. A plausible synthetic route is adapted from the preparation of similar compounds.[6]

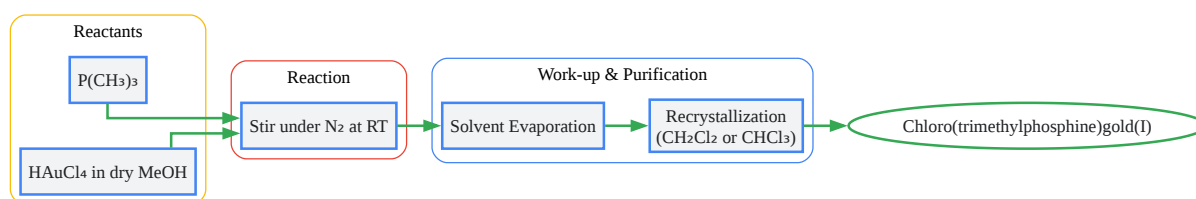
Materials:

- Tetrachloroauric(III) acid (HAuCl₄)
- Trimethylphosphine (P(CH₃)₃)
- Methanol (dried and nitrogen-saturated)
- Dry, pure nitrogen gas

Procedure:

- All manipulations should be performed under a dry, pure nitrogen atmosphere using Schlenk line techniques.
- Dissolve tetrachloroauric(III) acid in dry, nitrogen-saturated methanol.
- Slowly add a stoichiometric amount of trimethylphosphine to the gold solution with vigorous stirring.
- The reaction mixture is stirred at room temperature for a specified period, during which the color of the solution should change, indicating the reduction of Au(III) to Au(I) and the formation of the complex.
- The product can be isolated by removing the solvent under reduced pressure.
- Further purification can be achieved by recrystallization from a suitable solvent system, such as methylene chloride or chloroform, to obtain single crystals.[5]

Logical Workflow for Synthesis:



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Synthesis Workflow

Spectroscopic and Crystallographic Data

Detailed spectroscopic data for **chloro(trimethylphosphine)gold(I)** is crucial for its identification and characterization. While specific numerical data from experimental sources is

not readily available in the search results, the types of analyses performed are mentioned.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR and ^{31}P NMR are standard techniques for characterizing this compound. The use of Jeol GX 400 and GX 270 NMR spectrometers has been reported for related studies.[\[5\]](#)

Infrared (IR) Spectroscopy:

- IR spectroscopy can be used to identify characteristic vibrational frequencies of the trimethylphosphine ligand and the Au-P and Au-Cl bonds.

Mass Spectrometry:

- Mass spectrometry would confirm the molecular weight of the complex.

X-ray Crystallography:

- Single crystal X-ray diffraction studies have been performed on **chloro(trimethylphosphine)gold(I)**.[\[5\]](#)[\[7\]](#) These studies revealed that in the solid state, the monomeric units with linear P-Au-Cl axes can aggregate to form a helical chain structure through Au...Au contacts.[\[7\]](#) The Au-Cl and Au-P distances are within the normal range, and the trimethylphosphine groups exhibit threefold symmetry.[\[5\]](#)

Crystallographic Data	Value	Reference
Coordination Geometry	Linear P-Au-Cl axes in monomeric units	[7]
Solid-State Structure	Aggregation into a polymeric chain via Au...Au contacts	[5] [7]

Chemical Reactivity and Applications

Chloro(trimethylphosphine)gold(I) serves as a versatile precursor for other gold complexes and as a catalyst in organic synthesis. It has also been investigated for its potential medicinal properties.

Catalytic Applications

Phosphinegold(I) complexes are known to be effective catalysts for a variety of organic transformations. While specific protocols for **chloro(trimethylphosphine)gold(I)** are not detailed in the provided search results, a general procedure for gold-catalyzed reactions often involves the in situ generation of a cationic gold species by abstracting the chloride ligand with a silver salt.

General Experimental Protocol for Gold-Catalyzed Reactions:

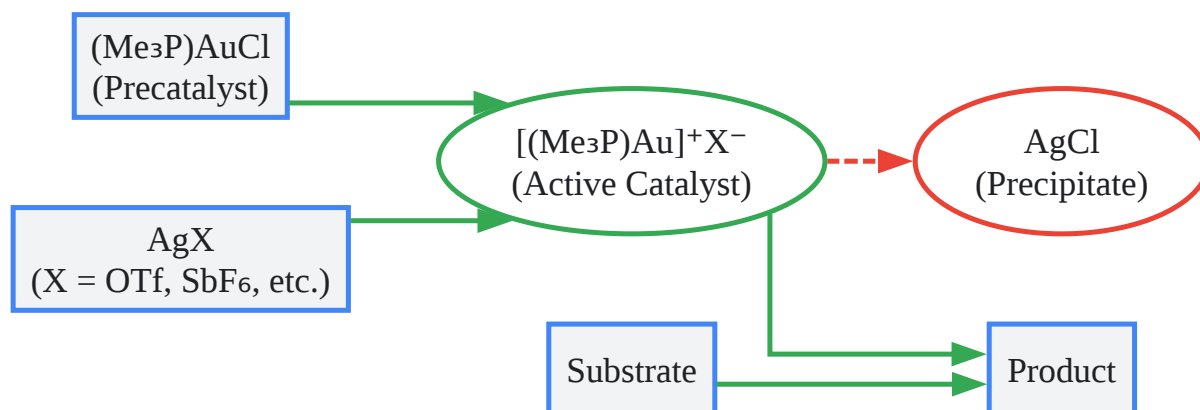
Materials:

- **Chloro(trimethylphosphine)gold(I)**
- Silver salt (e.g., AgSbF₆, AgBF₄, AgOTf)
- Substrate
- Anhydrous solvent (e.g., dichloromethane, dioxane)
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- To a flame-dried reaction vessel under an inert atmosphere, add **chloro(trimethylphosphine)gold(I)** and the silver salt.
- Add the anhydrous solvent and stir the mixture at room temperature. A precipitate of AgCl will form.
- Add the substrate to the reaction mixture.
- The reaction is then stirred at the appropriate temperature for the required time, with monitoring by techniques such as TLC or GC-MS.
- Upon completion, the reaction mixture is typically filtered to remove the silver salts, and the product is isolated and purified by standard methods like column chromatography.

Catalytic Activation Pathway:



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Catalyst Activation

Potential in Drug Development

Gold(I) complexes, particularly those with phosphine ligands, have been investigated for their antitumor properties. While research on **chloro(trimethylphosphine)gold(I)** is not as extensive as for some other analogues like Auranofin, it is considered a compound with potential chemotherapeutic activity.[8] The mechanism of action for such compounds is often multifactorial, potentially involving inhibition of enzymes like thioredoxin reductase and induction of apoptosis.

Experimental Protocol: In Vitro Cytotoxicity Assay (General)

A standard method to evaluate the antitumor potential of a compound is the MTT assay, which measures cell viability.

Materials:

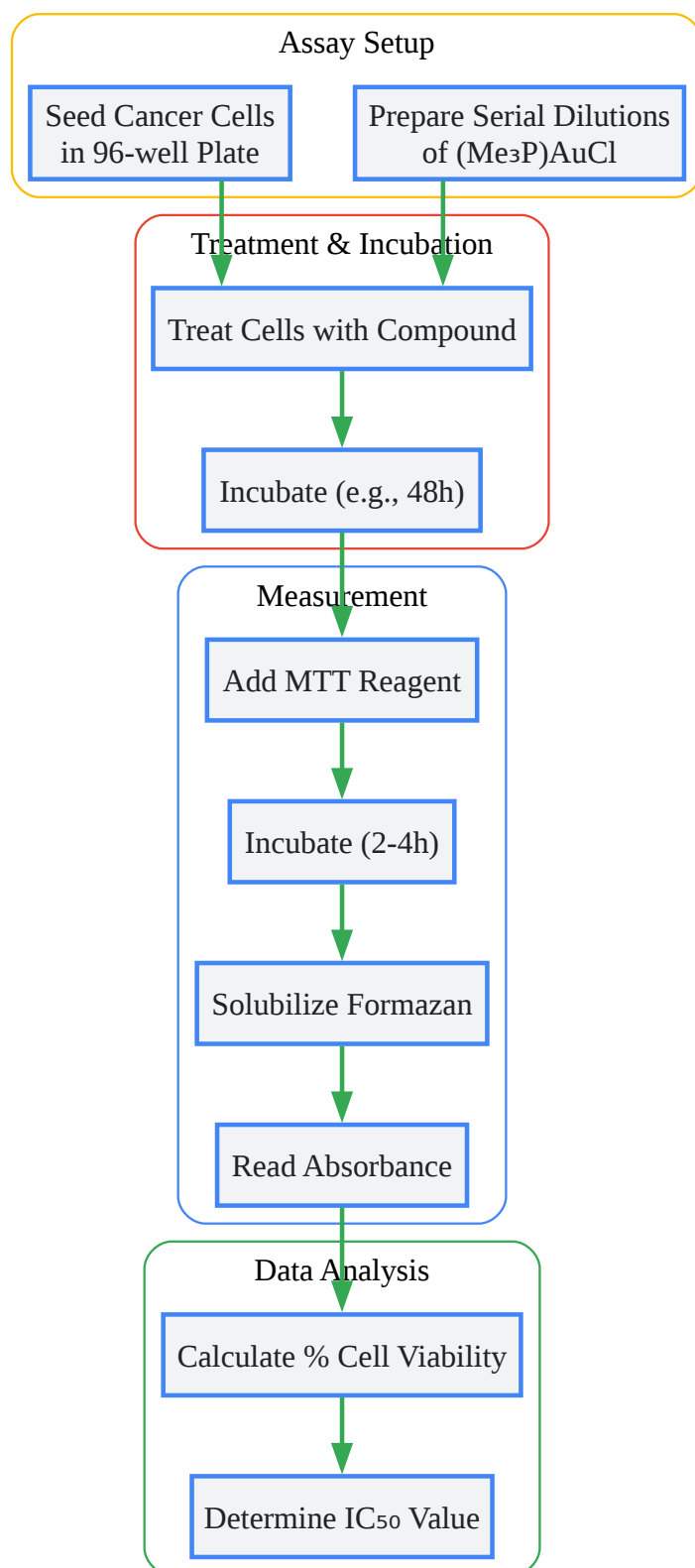
- Cancer cell line (e.g., from a cell bank)
- Complete cell culture medium
- **Chloro(trimethylphosphine)gold(I)**

- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Solubilization buffer (e.g., DMSO or an acidic isopropanol solution)
- 96-well plates
- Incubator (37 °C, 5% CO₂)
- Microplate reader

Procedure:

- Seed the cancer cells in a 96-well plate at a predetermined density and allow them to adhere overnight in the incubator.
- Prepare a series of dilutions of **chloro(trimethylphosphine)gold(I)** in the cell culture medium.
- Remove the old medium from the cells and add the medium containing the different concentrations of the test compound. Include a vehicle control (medium with the solvent used to dissolve the compound) and a blank (medium only).
- Incubate the plate for a specified period (e.g., 24, 48, or 72 hours).
- After incubation, add MTT solution to each well and incubate for a further 2-4 hours. During this time, viable cells will reduce the yellow MTT to purple formazan crystals.
- Remove the MTT solution and add the solubilization buffer to dissolve the formazan crystals.
- Measure the absorbance of each well at a specific wavelength (e.g., 570 nm) using a microplate reader.
- Calculate the percentage of cell viability for each concentration relative to the vehicle control and determine the IC₅₀ value (the concentration of the compound that inhibits 50% of cell growth).

Experimental Workflow for Cytotoxicity Assay:



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MTT Assay Workflow

Safety and Handling

Chloro(trimethylphosphine)gold(I) is a hazardous substance and should be handled with appropriate safety precautions.

Hazard Statements:

- H315: Causes skin irritation.[1][4]
- H319: Causes serious eye irritation.[1][4]
- H335: May cause respiratory irritation.[1][4]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4][9]
- P264: Wash skin thoroughly after handling.[4][9]
- P271: Use only outdoors or in a well-ventilated area.[4][9]
- P280: Wear protective gloves/ eye protection/ face protection.[4][9]
- P302 + P352: IF ON SKIN: Wash with plenty of water.[4][9]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4][9]

Personal Protective Equipment (PPE):

- Dust mask type N95 (US)
- Eyeshields
- Gloves

It should be stored in a well-ventilated place, and the container should be kept tightly closed.

This technical guide provides a summary of the available information on **chloro(trimethylphosphine)gold(I)**. Further research is encouraged to fully elucidate its properties and potential applications.

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- To cite this document: BenchChem. [Chloro(trimethylphosphine)gold(I): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093943#chloro-trimethylphosphine-gold-i-cas-number-15278-97-4]

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